

# IUPAC name and synonyms for 2-Chloro-5-nitro-4-phenylpyridine

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## Compound of Interest

Compound Name: 2-Chloro-5-nitro-4-phenylpyridine

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## Technical Guide: 2-Chloro-5-nitro-4-phenylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific and technical information for the chemical compound **2-Chloro-5-nitro-4-phenylpyridine**. Due to the limited availability of data for this specific isomer, this guide also includes relevant information on closely related compounds to provide a broader context for research and development activities.

## Chemical Identity and Synonyms

The primary identifier for this compound is its IUPAC name, which precisely describes its chemical structure.

Identifier	Value
IUPAC Name	2-Chloro-5-nitro-4-phenylpyridine
CAS Number	1805645-34-4
Molecular Formula	C <sub>11</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>
Molecular Weight	234.64 g/mol

Synonyms: At present, there are no widely recognized synonyms for **2-Chloro-5-nitro-4-phenylpyridine** in scientific literature. Researchers should primarily refer to the IUPAC name and CAS number to ensure unambiguous identification.

## Physicochemical Properties

Quantitative data for **2-Chloro-5-nitro-4-phenylpyridine** is sparse in publicly accessible databases. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	Appchem
Molecular Weight	234.6385 g/mol	Appchem[1]

Note: Key experimental data such as melting point, boiling point, and solubility for **2-Chloro-5-nitro-4-phenylpyridine** are not readily available in the cited literature.

## Experimental Protocols

Specific experimental protocols for the synthesis of **2-Chloro-5-nitro-4-phenylpyridine** are not detailed in the available scientific literature. However, the synthesis of the related precursor, 2-chloro-5-nitropyridine, is well-documented and provides a foundational methodology that could potentially be adapted.

## Illustrative Synthesis of a Related Compound: 2-Chloro-5-nitropyridine

The following protocol is for the synthesis of 2-chloro-5-nitropyridine and is provided as a representative example of a chlorination reaction of a nitropyridine derivative.

Method 1: Chlorination of 2-Hydroxy-5-nitropyridine[2][3]

- Reactants:
  - 2-hydroxy-5-nitropyridine (14.0 g, 0.1 mole)
  - Phosphorus oxychloride (POCl<sub>3</sub>) (50 g)

- Phosphorus pentachloride ( $\text{PCl}_5$ ) (25.0 g, 0.12 mole)
- Procedure:
  - Combine 2-hydroxy-5-nitropyridine, phosphorus oxychloride, and phosphorus pentachloride in a 500 ml four-necked flask equipped with a thermometer, stirrer, and reflux condenser.
  - Heat the mixture and stir at 100-105°C for 5 hours.
  - After the reaction, recover the excess phosphorus oxychloride by distillation under reduced pressure.
  - Slowly pour the remaining residue into 120 grams of ice water with thorough stirring.
  - Neutralize the solution to a pH of 8-9 using a 40 wt% aqueous sodium hydroxide solution.
  - Separate the organic layer. Extract the aqueous layer three times with dichloromethane (60 g each time).
  - Combine the organic phases and wash with 20 grams of saturated brine.
  - Dry the organic phase with 2.0 grams of anhydrous sodium sulfate.
  - Distill to recover the dichloromethane. The resulting product is 2-chloro-5-nitropyridine.
- Yield: 15.1 g (95.3%) with a reported purity of 99.8%.

## Signaling Pathways and Biological Activity

There is no specific information available in the scientific literature regarding the involvement of **2-Chloro-5-nitro-4-phenylpyridine** in any signaling pathways.

The broader class of nitro-containing aromatic compounds has been studied for various biological activities. For instance, derivatives of 2-chloro-5-nitropyridine have been investigated as intermediates in the synthesis of potential anticancer agents.<sup>[4]</sup> Specifically, they have been used to create novel thiourea and thiazolidinone derivatives tested for their cytotoxic effects against prostate cancer cell lines.

## Visualizations

### General Synthetic Workflow for Substituted Pyridines

Given the absence of specific signaling pathway data for **2-Chloro-5-nitro-4-phenylpyridine**, the following diagram illustrates a generalized workflow for the synthesis of substituted pyridines, which could conceptually be applied to the synthesis of the target molecule.



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Caption: A generalized workflow for the synthesis of substituted pyridines.

This guide summarizes the currently available information on **2-Chloro-5-nitro-4-phenylpyridine**. The scarcity of data highlights a potential area for further research to characterize its properties and explore its applications.

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